

Personal protective equipment for handling 3-Bromo-2-hydroxypropanoic acid

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Compound of Interest

Compound Name: 3-Bromo-2-hydroxypropanoic acid

Cat. No.: B1200398

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Essential Safety and Handling Guide for 3-Bromo-2-hydroxypropanoic Acid

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **3-Bromo-2-hydroxypropanoic acid**. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental impact.

Chemical Identifier:

- Name: **3-Bromo-2-hydroxypropanoic acid**
- Molecular Formula: $C_3H_5BrO_3$

Hazard Summary: Based on data for similar compounds such as 3-bromopropionic acid and other brominated carboxylic acids, **3-Bromo-2-hydroxypropanoic acid** is expected to be corrosive and can cause severe skin burns and eye damage[1][2][3][4]. It is essential to handle this chemical with appropriate personal protective equipment and in a well-ventilated area[1][5].

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent contact with skin and eyes. The following table summarizes the required protective gear.

PPE Category	Specification	Purpose
Eye Protection	Chemical safety goggles or a face shield. [1] [3] [4]	Protects against splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Butyl rubber).	Prevents skin contact and chemical burns.
Body Protection	A lab coat or chemical-resistant apron. [1]	Protects against spills and contamination of personal clothing.
Respiratory	Use in a well-ventilated area such as a chemical fume hood. [1] [5] A respirator may be needed for large spills.	Minimizes inhalation of dust or vapors.

Glove Selection and Chemical Compatibility:

The choice of glove material is critical for safe handling. The following table provides guidance on the chemical resistance of common glove materials to similar brominated acids.

Glove Material	Breakthrough Time (General Guidance for Halogenated Acids)	Recommendation
Nitrile Rubber	Good to Excellent[6]	Recommended for splash protection.[7] Immediately replace gloves upon contamination.[8]
Butyl Rubber	Excellent	Recommended for prolonged handling or in situations with a higher risk of direct contact. Butyl gloves offer good resistance to corrosive acids. [9]
Latex	Good[6]	May be used for incidental contact, but nitrile or butyl are generally preferred for better chemical resistance.
Neoprene	Good	Offers good resistance to acids and can be an alternative to nitrile or butyl gloves.

Note: Always consult the glove manufacturer's specific chemical resistance data for the most accurate information.

Operational and Disposal Plans

Handling and Storage:

- Work in a well-ventilated area, preferably a chemical fume hood[1][5].
- Avoid generating dust[1].
- Keep the container tightly closed when not in use[1][5].

- Store in a cool, dry, and well-ventilated place away from incompatible materials such as bases, reducing agents, and oxidizing agents[3][10].
- Ensure eyewash stations and safety showers are readily accessible[3][4].

First Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention[1][3][4].
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water. Seek immediate medical attention[3][4].
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention[3][4].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention[3][4].

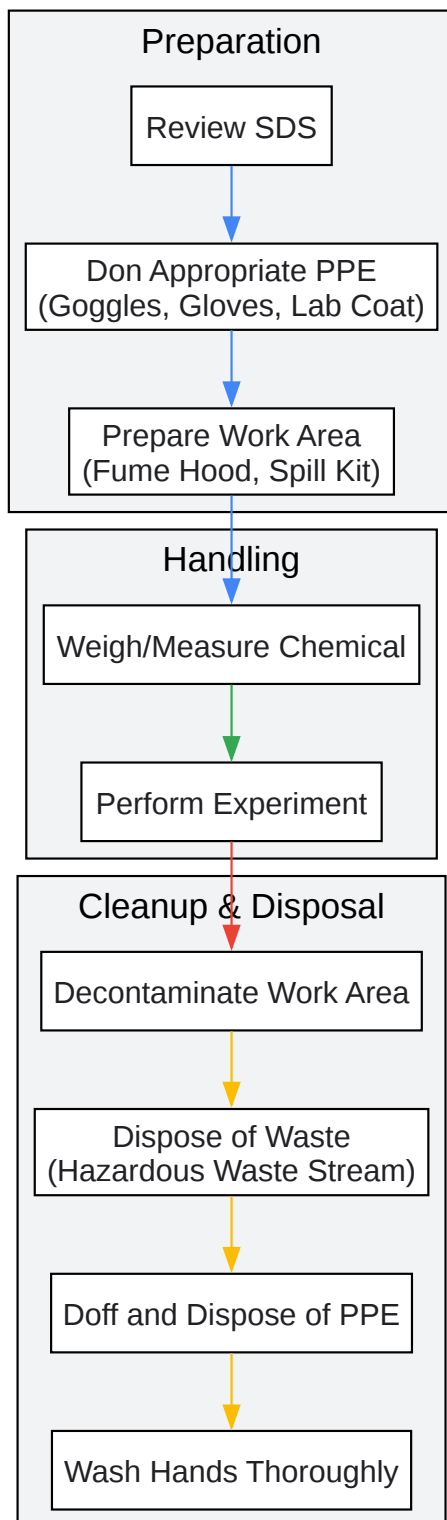
Spill and Disposal Procedures:

- Small Spills: Absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, labeled container for disposal[1].
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the material for disposal[1].
- Disposal: Dispose of the chemical and any contaminated materials as hazardous waste in accordance with local, regional, and national regulations. Do not dispose of it down the drain[1][4][10].

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **3-Bromo-2-hydroxypropanoic acid** in a laboratory setting.

Workflow for Handling 3-Bromo-2-hydroxypropanoic Acid



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Caption: Standard operating procedure for handling **3-Bromo-2-hydroxypropanoic acid**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Bromo-2-hydroxypropanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200398#personal-protective-equipment-for-handling-3-bromo-2-hydroxypropanoic-acid]

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